

handling and safety precautions for N-Boc-hexahydro-1H-azepin-4-one

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Compound of Interest

Compound Name: **N-Boc-hexahydro-1H-azepin-4-one**

Cat. No.: **B020566**

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Technical Support Center: N-Boc-hexahydro-1H-azepin-4-one

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **N-Boc-hexahydro-1H-azepin-4-one**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **N-Boc-hexahydro-1H-azepin-4-one**?

A1: **N-Boc-hexahydro-1H-azepin-4-one** is considered a hazardous substance. The primary risks include:

- Harmful if swallowed[1].
- Causes skin irritation[1].
- Causes serious eye irritation[1].
- May cause respiratory irritation[1].

It is also a combustible liquid and should be kept away from open flames and heat sources.[1]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To minimize exposure, it is mandatory to use the following PPE:

- Eye Protection: Chemical safety goggles or a face shield.[1][2][3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[1][2][3]
- Skin Protection: A lab coat or other suitable protective clothing.[1][2]
- Respiratory Protection: If working in a poorly ventilated area or if vapors are present, use a NIOSH-approved respirator with an appropriate filter.[2][3]

Q3: What are the proper storage conditions for **N-Boc-hexahydro-1H-azepin-4-one**?

A3: Proper storage is crucial for maintaining the stability and integrity of the compound. It should be stored at 2-8°C in a tightly sealed container under an inert gas, as it can be air-sensitive.[3][4][5] The storage area should be cool, dry, and well-ventilated.[1][2]

Q4: What should I do in case of accidental exposure?

A4: Immediate action is necessary in the event of exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1][2]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical advice.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[1][2]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[6]

Q5: How should I dispose of waste **N-Boc-hexahydro-1H-azepin-4-one**?

A5: Waste should be disposed of in accordance with local, state, and federal regulations. It should be treated as hazardous waste and disposed of through a licensed professional waste

disposal service. Do not allow the chemical to enter drains or the environment.[\[2\]](#)

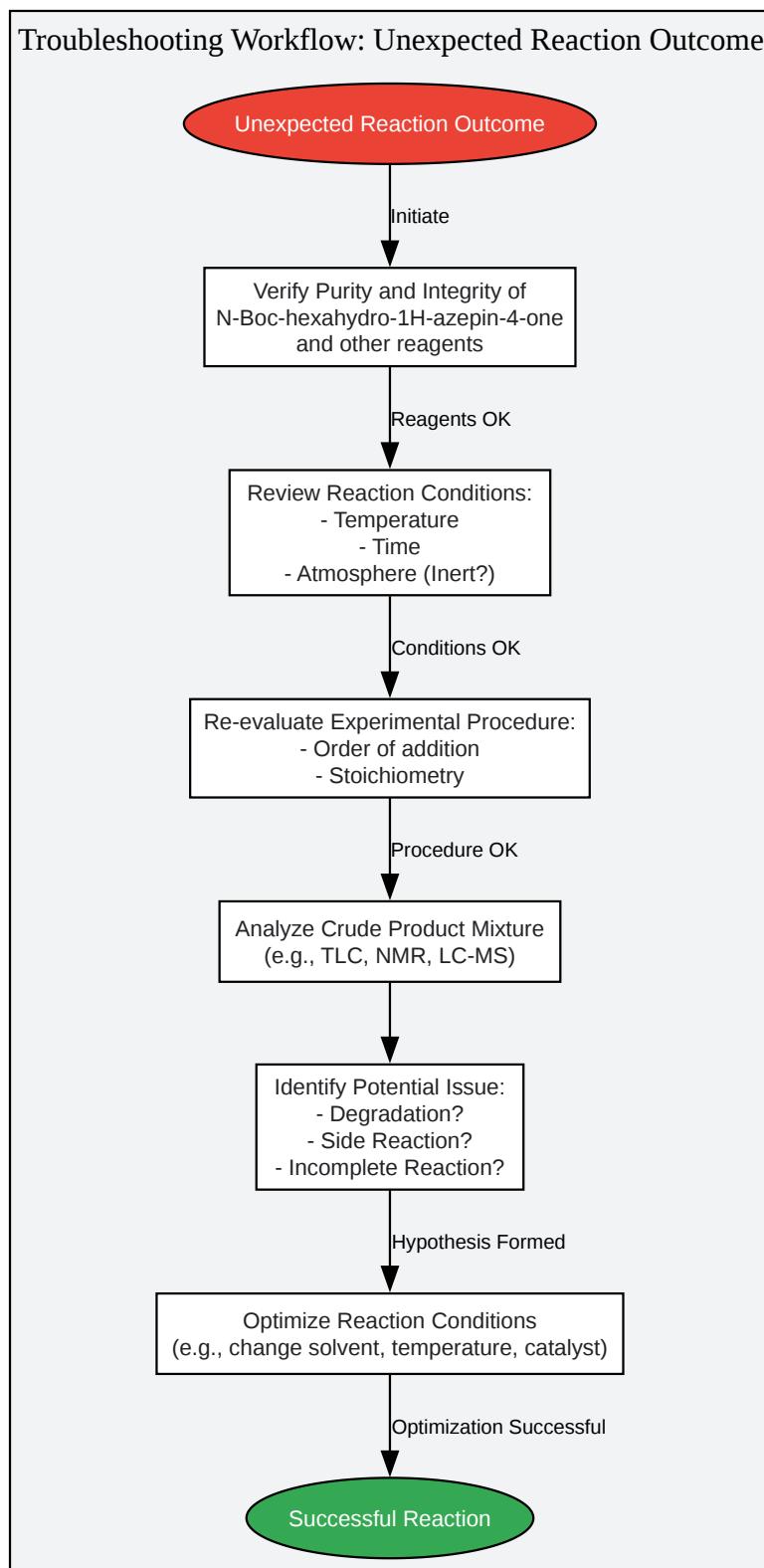
Quantitative Data Summary

Property	Value	Source
CAS Number	188975-88-4	[1] [3]
Molecular Formula	C ₁₁ H ₁₉ NO ₃	
Molecular Weight	213.27 g/mol	
Appearance	Colorless or yellowish liquid	[1]
Boiling Point	90-100°C at 0.5 mmHg	[4]
Density	1.072 g/cm ³ (Predicted)	[4]
Refractive Index	n _{20/D} 1.467	[3] [4]
Storage Temperature	2-8°C	[3] [4] [5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethanol, and Ethyl Ether.	[4] [5]

Troubleshooting and Experimental Protocols

This section provides guidance on common issues that may arise during experimentation.

If a reaction involving **N-Boc-hexahydro-1H-azepin-4-one** does not proceed as expected (e.g., low yield, unexpected byproducts), consider the following troubleshooting steps.



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Caption: Troubleshooting workflow for unexpected reaction outcomes.

This protocol describes a general procedure for the acid-catalyzed removal of the tert-butoxycarbonyl (Boc) protecting group.

Materials:

- **N-Boc-hexahydro-1H-azepin-4-one**
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve **N-Boc-hexahydro-1H-azepin-4-one** (1 equivalent) in dichloromethane (DCM).
- Acid Addition: Cool the solution to 0°C using an ice bath. Slowly add trifluoroacetic acid (TFA) (typically 5-10 equivalents) to the stirred solution.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 1-4 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.

- **Workup - Quenching:** Once the reaction is complete, carefully quench the reaction by slowly adding saturated sodium bicarbonate solution until the effervescence ceases and the pH is basic.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with dichloromethane (3x).
- **Washing:** Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product, hexahydro-1H-azepin-4-one.
- **Purification (Optional):** The crude product can be further purified by column chromatography or distillation if necessary.

Safety Note: This procedure involves the use of a strong acid (TFA) and a volatile organic solvent (DCM). All steps must be performed in a well-ventilated chemical fume hood while wearing appropriate personal protective equipment.

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